

# validating the optical properties of gold-platinum nanorods for imaging

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## A Comparative Guide to Gold-Platinum Nanorods for Advanced Imaging

For Researchers, Scientists, and Drug Development Professionals

The quest for high-performance contrast agents is a driving force in the evolution of biomedical imaging. Among the various classes of nanoparticles, gold-platinum (Au-Pt) nanorods are emerging as a promising platform, offering unique optical properties that can be harnessed for enhanced imaging modalities. This guide provides an objective comparison of Au-Pt nanorods with established alternatives—gold (Au) nanorods, quantum dots (QDs), and near-infrared (NIR) organic dyes—supported by experimental data and detailed protocols.

## Performance Comparison: A Quantitative Overview

The efficacy of an imaging probe is determined by a combination of its optical properties. The following table summarizes key performance metrics for Au-Pt nanorods and their alternatives, providing a clear basis for comparison.

Property	Gold-Platinum (Au-Pt) Nanorods	Gold (Au) Nanorods	Quantum Dots (QDs)	Near-Infrared (NIR) Organic Dyes
Longitudinal Surface Plasmon Resonance (LSPR) $\lambda_{max}$	Tunable (e.g., ~812 nm)[1]	Tunable (e.g., ~600-1400 nm)[2]	Size-tunable emission (UV to NIR)	Typically in the NIR-I (650-900 nm) and NIR-II (1000-1300 nm) windows[3]
Extinction Coefficient	High, dependent on size and Pt coating	High (e.g., $1.6 \times 10^8$ to $1.4 \times 10^9$ $M^{-1}cm^{-1}$ )[2]	High quantum yield and extinction coefficient	High molar absorptivity[4]
Photothermal Conversion Efficiency	Excellent (e.g., ~78.77%)[1]	Good (e.g., ~57.33%)[1]	Not a primary application	Variable, can be prone to photobleaching
Quantum Yield	Moderate, influenced by Pt shell	Moderate, doubled in nanobipyramids compared to nanorods in a similar SPR range[5]	High (can be >90%)[6]	Variable, can be high (0.32-0.69 in $CHCl_3$ for some novel cyanine dyes)[4]
Photostability	Excellent, enhanced by Pt coating[1]	Good, but can be susceptible to reshaping at high laser fluences[7]	Excellent, highly resistant to photobleaching[8]	Generally lower than inorganic nanoparticles, prone to photobleaching[3]
Biocompatibility	Generally good, requires surface functionalization	Good, requires removal of cytotoxic CTAB and surface modification	Requires surface coating to mitigate toxicity from heavy metal core (e.g., Cadmium)[6]	Good, with some potential for toxicity depending on the specific dye

Multiplexing Capability	Limited by single LSPR peak	Limited by single LSPR peak	Excellent, due to narrow emission spectra and broad absorption	Possible, but can be limited by spectral overlap
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## Experimental Protocols

Detailed and reproducible experimental procedures are critical for validating the performance of nanomaterials. The following sections provide established protocols for the synthesis and characterization of gold-platinum nanorods.

### Synthesis of Gold-Platinum (Au@Pt) Core-Shell Nanorods

This protocol describes a seed-mediated approach for the synthesis of gold nanorods followed by the deposition of a platinum shell.

#### 1. Synthesis of Gold Nanorod Seeds:

- Prepare a seed solution by adding 25  $\mu$ L of 10 mM HAuCl<sub>4</sub> to 10 mL of 0.1 M cetyltrimethylammonium bromide (CTAB) solution.
- Sonicate the mixture for 30 minutes.
- Rapidly inject 60  $\mu$ L of ice-cold 10 mM sodium borohydride (NaBH<sub>4</sub>) under vigorous stirring.
- Allow the seed solution to age for at least 5 minutes without disturbance. The solution should turn a brownish-yellow color.

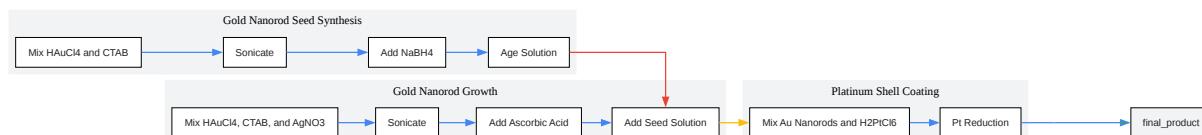
#### 2. Growth of Gold Nanorods:

- Prepare a growth solution by mixing 2.5 mL of 0.1 M HAuCl<sub>4</sub> with 50 mL of 0.1 M CTAB.
- Add 400  $\mu$ L of 0.1 M silver nitrate (AgNO<sub>3</sub>) to the growth solution.
- Sonicate the solution for 30 minutes.

- Add 250  $\mu$ L of 0.1 M ascorbic acid, which will turn the solution from yellow to colorless.
- Finally, inject 500  $\mu$ L of the aged seed solution into the growth solution.
- The solution will gradually change color over a few hours, indicating the formation of gold nanorods. The final color depends on the aspect ratio of the nanorods.

### 3. Platinum Shell Coating:

- This procedure is adapted from a method for creating Au@Pt core-shell nanoparticles.
- Mix 30 mL of the purified gold nanorod solution with 10 mL of 1 mM  $\text{H}_2\text{PtCl}_6$ .
- The platinum precursor will be reduced onto the surface of the gold nanorods. The thickness of the platinum shell can be controlled by the concentration of the platinum precursor.



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Synthesis workflow for Au@Pt nanorods.

## Optical Property Characterization

### 1. UV-Vis-NIR Spectroscopy for Extinction Measurement:

- Calibrate a UV-Vis-NIR spectrophotometer using a blank solution (e.g., deionized water or the buffer in which the nanoparticles are suspended).

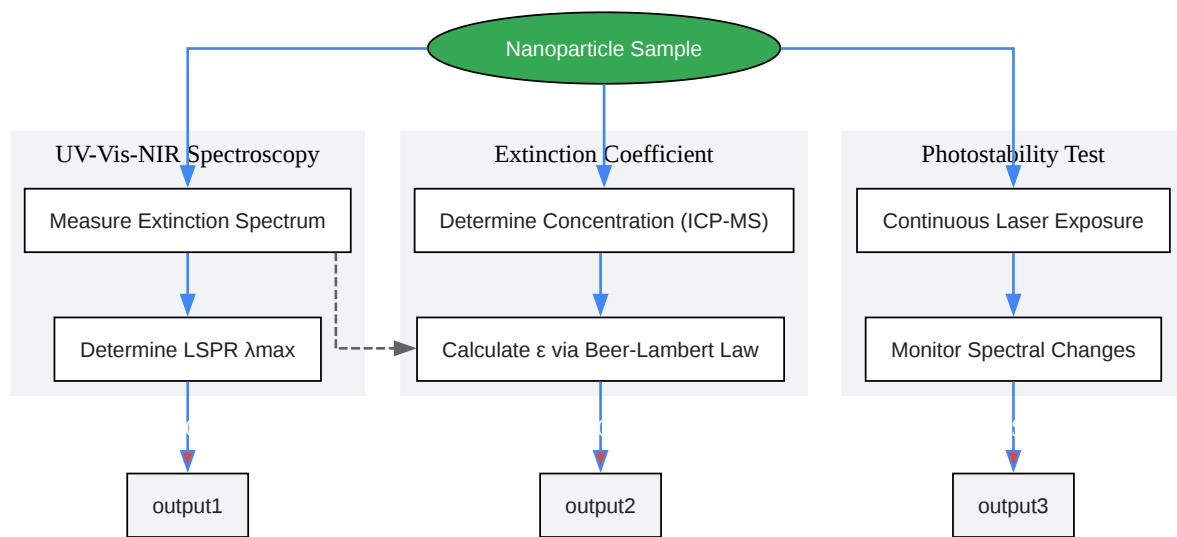
- Dilute the nanoparticle suspension to an appropriate concentration to ensure the absorbance is within the linear range of the instrument (typically below 1.0).
- Record the extinction spectrum over the desired wavelength range (e.g., 400-1100 nm).
- The peak wavelength of the longitudinal surface plasmon resonance (LSPR) provides information about the nanorod aspect ratio.

## 2. Determination of Molar Extinction Coefficient:

- Determine the concentration of the nanoparticle solution using a technique such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) to measure the gold concentration.
- Measure the absorbance at the LSPR maximum using UV-Vis-NIR spectroscopy.
- Calculate the molar extinction coefficient ( $\epsilon$ ) using the Beer-Lambert law:  $A = \epsilon cl$ , where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette (typically 1 cm).

## 3. Photostability Assessment:

- Expose a solution of the nanoparticles to a continuous laser with a wavelength corresponding to the LSPR maximum at a specific power density.
- Monitor the changes in the extinction spectrum at regular time intervals.
- A stable nanoparticle solution will show minimal changes in the LSPR peak position and intensity over time. Photobleaching or reshaping will result in a decrease in the peak intensity and a potential shift in the peak wavelength.

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Workflow for optical characterization.

## Concluding Remarks

Gold-platinum nanorods present a compelling case for use in advanced imaging applications, particularly where high photothermal efficiency and enhanced stability are paramount. Their tunable optical properties in the near-infrared window, combined with the catalytic nature of platinum, open avenues for multimodal imaging and theranostics. While quantum dots offer superior multiplexing capabilities and organic dyes provide excellent biocompatibility, the robustness and strong light-matter interaction of plasmonic nanoparticles like Au-Pt nanorods make them a formidable tool in the researcher's arsenal. The choice of imaging probe will ultimately depend on the specific requirements of the application, including the desired imaging depth, resolution, and the need for therapeutic functionality. This guide provides the foundational data and methodologies to aid researchers in making an informed decision for their imaging needs.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Mini Gold Nanorods with Tunable Plasmonic Peaks beyond 1000 nm - PMC [pmc.ncbi.nlm.nih.gov]
- 3. experts.illinois.edu [experts.illinois.edu]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.aip.org [pubs.aip.org]
- 8. mdpi.com [mdpi.com]
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